In-Depth Technical Guide: 2-Chloro-6-(trifluoromethyl)isonicotinaldehyde

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Compound of Interest

Compound Name:	*2-Chloro-6-(trifluoromethyl)isonicotinaldehyde*
CAS No.:	*1060807-47-7*
Cat. No.:	*B581015*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chloro-6-(trifluoromethyl)isonicotinaldehyde**, a key intermediate in the synthesis of various biologically active molecules. This document details its chemical properties, outlines a potential synthetic pathway, and discusses the broader context of the biological significance of trifluoromethylpyridines in agrochemical and pharmaceutical research.

Core Compound Properties

2-Chloro-6-(trifluoromethyl)isonicotinaldehyde is a substituted pyridine derivative with the molecular formula $C_7H_3ClF_3NO$. The presence of a chlorine atom, a trifluoromethyl group, and an aldehyde functional group on the isonicotinic acid scaffold makes it a versatile building block for organic synthesis.

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Property	Value	Reference
Molecular Weight	209.552 g/mol	[1]
Molecular Formula	$C_7H_3ClF_3NO$	[1]
CAS Number	1060807-47-7	
IUPAC Name	2-chloro-6-(trifluoromethyl)pyridine-4-carbaldehyde	[1]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Chloro-6-(trifluoromethyl)isonicotinaldehyde** is not readily available in the public domain, a plausible synthetic route can be inferred from established methodologies for the synthesis of related trifluoromethylpyridines. A common strategy involves the initial synthesis of a stable precursor, 2-chloro-6-(trifluoromethyl)pyridine, followed by formylation at the 4-position.

Synthesis of the Precursor: 2-Chloro-6-(trifluoromethyl)pyridine

The synthesis of 2-chloro-6-(trifluoromethyl)pyridine typically starts from 2-chloro-6-methylpyridine and proceeds in two main steps: chlorination and fluorination.

Experimental Protocol: Synthesis of 2-Chloro-6-(trifluoromethyl)pyridine

Step 1: Chlorination of 2-Chloro-6-methylpyridine

- In a suitable reaction vessel, charge 2-chloro-6-methylpyridine, a chlorinating agent such as N-chlorosuccinimide (NCS) or chlorine gas, and a radical initiator like benzoyl peroxide in a solvent like carbon tetrachloride.
- Heat the mixture under reflux and irradiate with a UV lamp to facilitate the radical chlorination of the methyl group to a trichloromethyl group.

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- Monitor the reaction progress by Gas Chromatography (GC) until the desired conversion is achieved.
- Upon completion, cool the reaction mixture and remove the solvent under reduced pressure to obtain the crude 2-chloro-6-(trichloromethyl)pyridine.

Step 2: Fluorination of 2-Chloro-6-(trichloromethyl)pyridine

- In a pressure-resistant reactor, combine the crude 2-chloro-6-(trichloromethyl)pyridine with a fluorinating agent, such as antimony trifluoride (SbF_3) or hydrogen fluoride (HF). A catalyst, for instance, antimony pentachloride ($SbCl_5$), can be added to facilitate the reaction.
- Heat the mixture to a temperature typically ranging from 150°C to 200°C. The reaction is carried out under pressure.
- Maintain the reaction at this temperature for several hours, monitoring the internal pressure.
- After cooling, carefully neutralize the reaction mixture with a base, such as sodium carbonate solution.
- Extract the product with a suitable organic solvent (e.g., dichloromethane).
- Dry the organic layer over anhydrous sodium sulfate and remove the solvent by distillation to yield the crude 2-chloro-6-(trifluoromethyl)pyridine.
- Purify the crude product by vacuum distillation.

Formylation of 2-Chloro-6-(trifluoromethyl)pyridine

The introduction of the aldehyde group at the 4-position of the pyridine ring can be achieved through a formylation reaction. A common method for such transformations is lithiation followed by reaction with a formylating agent.

Hypothetical Experimental Protocol: Synthesis of **2-Chloro-6-(trifluoromethyl)isonicotinaldehyde**

- In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), dissolve 2-chloro-6-(trifluoromethyl)pyridine in a dry, aprotic solvent such as anhydrous

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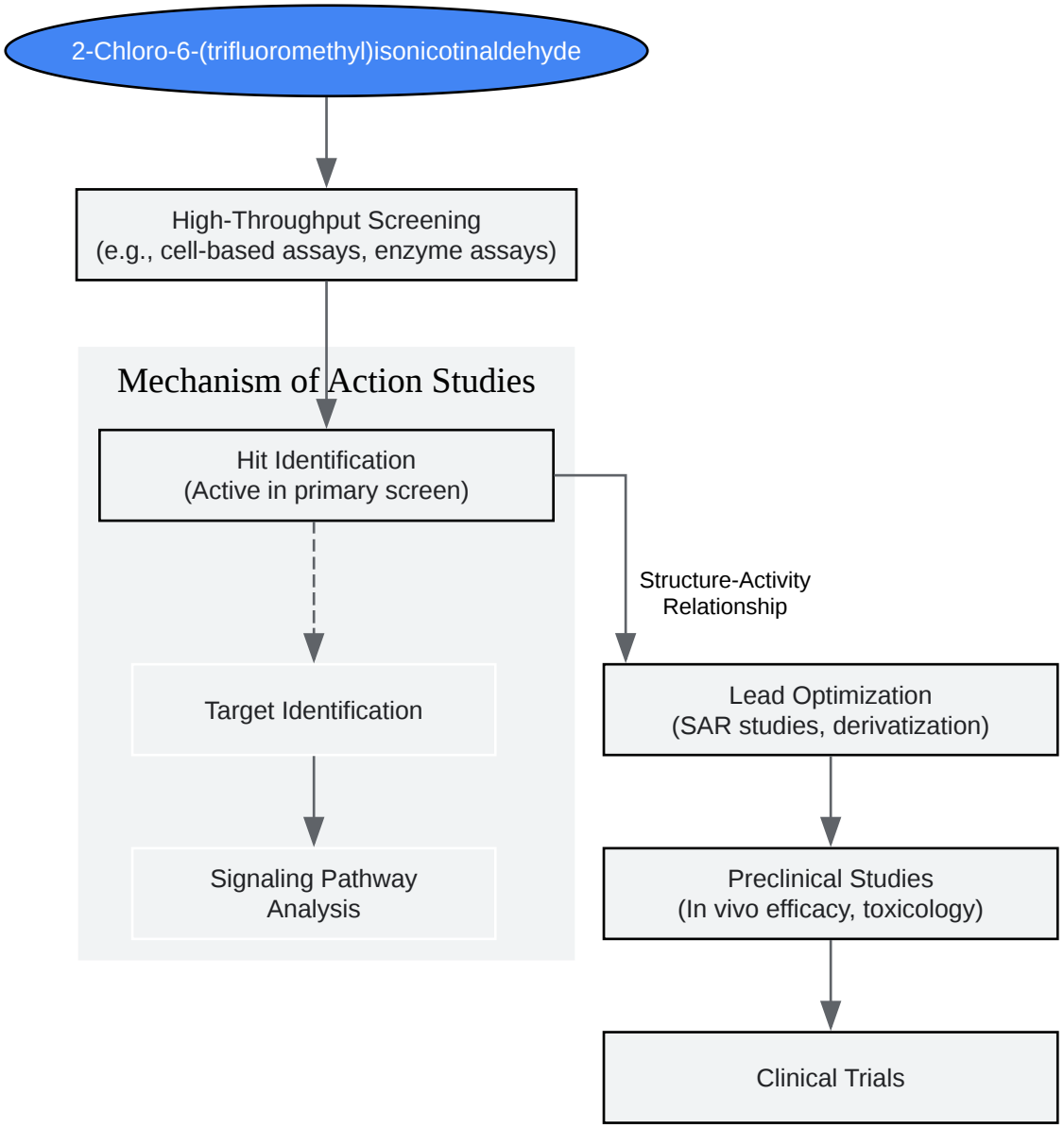
tetrahydrofuran (THF).

- Cool the solution to a low temperature, typically -78 °C, using a dry ice/acetone bath.
- Slowly add a strong base, such as n-butyllithium (n-BuLi) or lithium diisopropylamide (LDA), dropwise to the solution while maintaining the low temperature. This step generates a lithiated intermediate at the 4-position.
- Stir the reaction mixture at -78 °C for a period to ensure complete lithiation.
- Add a formylating agent, such as N,N-dimethylformamide (DMF) or ethyl formate, dropwise to the reaction mixture.
- Allow the reaction to proceed at -78 °C for a few hours, then gradually warm to room temperature.
- Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
- Extract the product with an organic solvent like ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the resulting crude product by column chromatography on silica gel to obtain **2-Chloro-6-(trifluoromethyl)isonicotinaldehyde**.

Logical Workflow for the Proposed Synthesis:

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- To cite this document: BenchChem. [In-Depth Technical Guide: 2-Chloro-6-(trifluoromethyl)isonicotinaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b581015/docs#in-depth-technical-guide-2-chloro-6-trifluoromethyl-isonicotinaldehyde]

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